Structural analysis of 5-substituted isoxazole regioisomers

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Compound of Interest

Compound Name:	*5-((Trimethylsilyl)methyl)isoxazole*
CAS No.:	*71482-87-6*
Cat. No.:	*B11919173*

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Title: Definitive Guide to Structural Elucidation of 5-Substituted Isoxazole Regioisomers

Executive Summary: Isoxazoles act as critical bioisosteres for carboxylic acids and esters in medicinal chemistry, offering improved metabolic stability and bioavailability. However, the synthesis of 5-substituted isoxazoles via 1,3-dipolar cycloaddition often yields a mixture of the desired 3,5-disubstituted isomer and the competing 3,4-disubstituted regioisomer. This guide provides a rigorous, data-driven framework for distinguishing these isomers using NMR spectroscopy, supported by regioselective synthetic protocols.

Part 1: The Regioselectivity Landscape

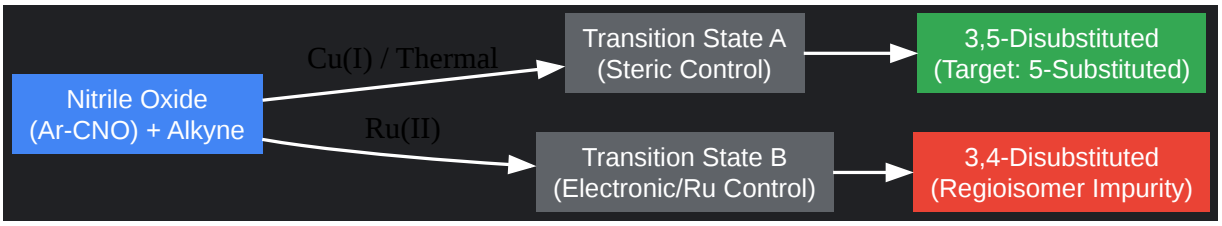
The core challenge in isoxazole synthesis is controlling the regioselectivity of the [3+2] cycloaddition between a nitrile oxide and a terminal alkyne.

- The Target: 3,5-Disubstituted Isoxazole (thermodynamically favored in sterically demanding systems).
- The Impurity: 3,4-Disubstituted Isoxazole (often formed in thermal conditions or with electron-deficient alkynes).

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Understanding the catalytic drivers is the first step in structural analysis: knowing what you should have helps confirm what you do have.

- Copper(I) Catalysis (CuAAC): Highly selective for the 3,5-regioisomer.
- Ruthenium(II) Catalysis (RuAAC): Reverses selectivity to favor the 3,4-regioisomer.[1]



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Figure 1: Divergent reaction pathways dictating the formation of 3,5- vs. 3,4-isoxazole regioisomers.

Part 2: NMR Spectroscopy – The Gold Standard

Mass spectrometry (MS) is often insufficient for distinguishing these regioisomers as both share identical molecular weights and similar fragmentation patterns. NMR is the definitive tool.

The Proton (1H) NMR "Fingerprint"

The chemical shift of the single ring proton is the most reliable diagnostic marker.

- 3,5-Disubstituted (Target): The proton is at the C-4 position. It is shielded by the adjacent C=C and C=N systems but is distant from the ring oxygen.
- 3,4-Disubstituted (Impurity): The proton is at the C-5 position. It is directly adjacent to the ring oxygen, causing a significant downfield shift (deshielding).

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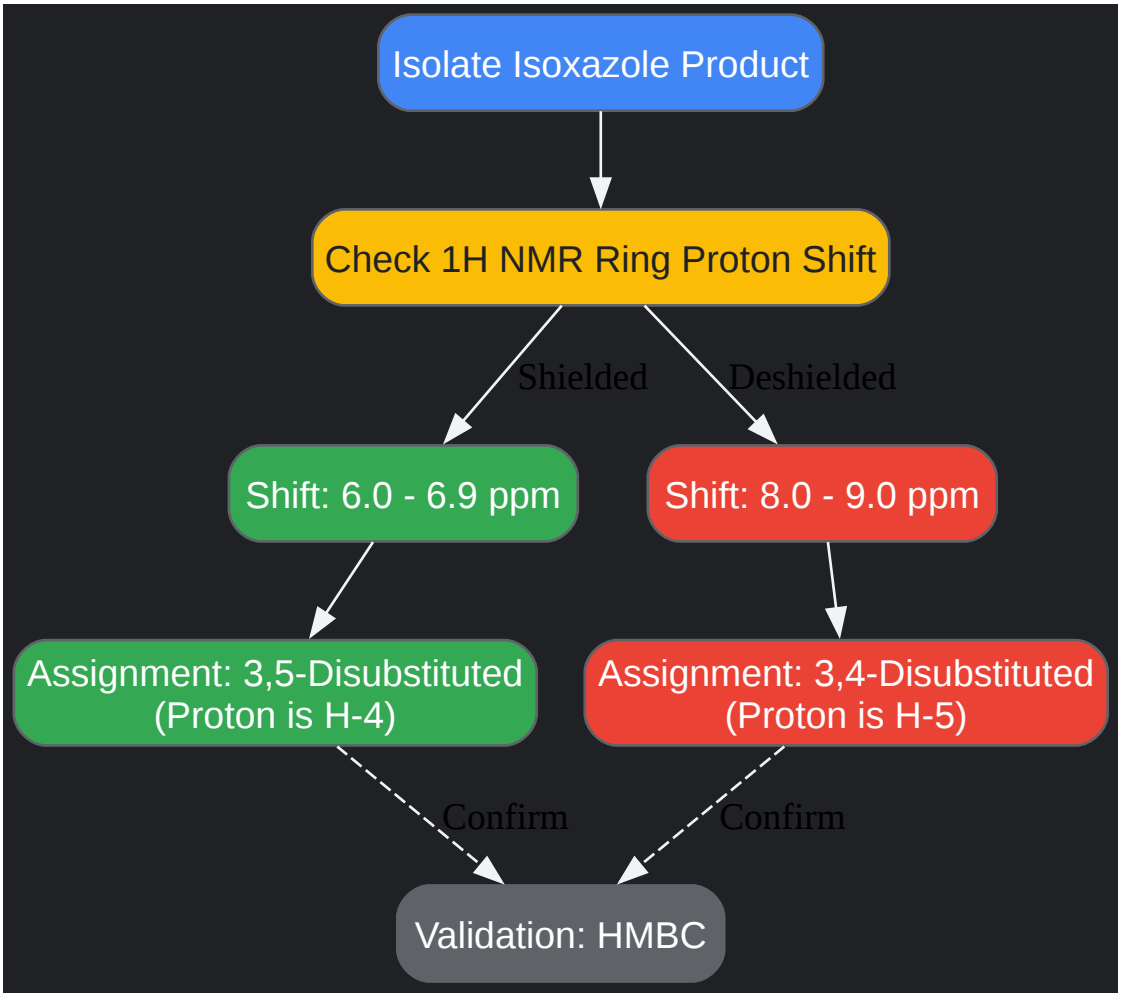
Feature	3,5-Disubstituted Isoxazole (Target)	3,4-Disubstituted Isoxazole (Impurity)
Ring Proton Position	H-4	H-5
1H Chemical Shift (δ)	6.0 – 6.9 ppm (Singlet)	8.0 – 9.0 ppm (Singlet)
Electronic Environment	Shielded (Adjacent to C=N, C=C)	Deshielded (Adjacent to Oxygen)
NOE Correlations	Strong NOE to substituents at both C-3 and C-5 positions.	Strong NOE to substituent at C-4; weak/no NOE to C-3.

HMBC: The "Self-Validating" Experiment

To confirm the structure beyond doubt, run a Heteronuclear Multiple Bond Correlation (HMBC) experiment.

- In 3,5-Isomers: The H-4 proton (approx 6.5 ppm) will show correlations to two quaternary carbons: the C-3 (approx 160 ppm) and the C-5 (approx 170 ppm).
- In 3,4-Isomers: The H-5 proton (approx 8.5 ppm) will typically correlate strongly to C-4 and the substituent attached to C-4.

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Figure 2: Logical decision tree for assigning isoxazole regioisomers based on 1H NMR chemical shifts.

Part 3: Experimental Protocol (Regioselective Synthesis)

To ensure high purity of the 5-substituted isomer (3,5-disubstituted), use the Chloramine-T mediated cycloaddition. This "green chemistry" approach generates the nitrile oxide in situ from an aldoxime, minimizing dimerization side reactions (furoxans).

Objective: Synthesis of 3-phenyl-5-(p-tolyl)isoxazole (Target 3,5-isomer).

Reagents:

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- Benzaldehyde oxime (1.0 equiv)
- 4-Ethynyltoluene (Terminal Alkyne) (1.2 equiv)
- Chloramine-T trihydrate (1.5 equiv)
- Ethanol/Water (1:1 v/v)[2]

Step-by-Step Methodology:

- Preparation: Dissolve benzaldehyde oxime (1.0 mmol) in 10 mL of EtOH:H2O (1:1) in a round-bottom flask.
- Addition: Add 4-ethynyltoluene (1.2 mmol) to the stirring solution.
- Oxidation (In Situ): Add Chloramine-T trihydrate (1.5 mmol) in small portions over 5 minutes. Mechanism: Chloramine-T chlorinates the oxime to a chlorooxime, which eliminates HCl to form the nitrile oxide dipole.
- Reaction: Reflux the mixture for 2–4 hours. Monitor via TLC (Hexane:EtOAc 8:2). The nitrile oxide is transient and immediately trapped by the alkyne.
- Workup: Cool to room temperature. The product often precipitates as a solid.
  - If solid: Filter and wash with cold ethanol.
  - If oil: Extract with Ethyl Acetate (3x), wash with brine, dry over Na2SO4, and concentrate.
- Purification: Recrystallize from Ethanol.
- Validation: Perform 1H NMR. Expect a singlet at ~6.8 ppm (H-4). If a singlet appears at ~8.5 ppm, the reaction lacked regiocontrol (unlikely with this specific thermal/steric setup, but possible with electron-poor alkynes).

Part 4: Troubleshooting & Causality

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Observation	Root Cause	Corrective Action
Mixture of isomers (e.g., 60:40 ratio)	Thermal cycloaddition without steric bias or catalyst.	Switch to Cu(I)-catalyzed conditions (CuSO4 + Sodium Ascorbate) to force 3,5-selectivity.
No Product / Dimer Formation	Nitrile oxide dimerized to furoxan before reacting with alkyne.	Add the oxidant (Chloramine-T) slower (syringe pump) to keep nitrile oxide concentration low relative to the alkyne.
H-NMR signal at 8.8 ppm	Formation of 3,4-isomer (Inverse addition).	Check if the alkyne is electron-poor (e.g., nitro-alkyne) or if a Ruthenium contaminant is present.

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